

Personal protective equipment for handling 10-Cl-BBQ

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Compound of Interest

Compound Name: 10-Cl-BBQ

Cat. No.: B1663906

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Essential Safety and Handling Guide for 10-Cl-BBQ

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for handling 10-Chloro-benzo[h]quinoline (**10-Cl-BBQ**), a potent aryl hydrocarbon receptor (AhR) agonist used in research. Given that a specific Safety Data Sheet (SDS) is not readily available for this compound, the following procedures are based on a composite hazard assessment of its quinoline core structure and general best practices for handling novel, biologically active compounds. Always treat **10-Cl-BBQ** as potentially hazardous and adhere to the principle of "as low as reasonably achievable" (ALARA) for exposure.

Chemical and Physical Properties

10-Cl-BBQ is a high-affinity AhR ligand with immunosuppressive activity.^[1] It is an orally bioavailable, non-toxic benzimidazoisoquinoline derivative.

Property	Value	Source
CAS Number	23982-76-5	[1]
Molecular Formula	C ₁₈ H ₉ ClN ₂ O	
Molecular Weight	304.73 g/mol	
Appearance	White to beige powder	
Solubility	DMSO: 0.5 mg/mL (warmed)	
Storage Temperature	Room temperature	
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **10-Cl-BBQ**. The required PPE is detailed below, with recommendations based on safety guidelines for quinoline and its derivatives.

PPE Category	Specification	Standard/Rationale
Eye Protection	Tightly fitting safety goggles or a full-face shield.	EN 166 (EU) or NIOSH (US) approved. Protects eyes from splashes, aerosols, and solid particulates.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, Viton). Double-gloving with nitrile gloves is recommended.	Tested according to EN 374. Provides a robust barrier against dermal absorption. The outer glove should be changed immediately upon contamination.
Body Protection	A lab coat with long sleeves and elastic cuffs. A chemically resistant apron should be worn over the lab coat when handling larger quantities.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter is required when handling the solid compound outside of a certified chemical fume hood or for spill cleanup.	Protects against inhalation of fine powders and potential vapors.

Operational and Disposal Plans

Handling Protocol

Adherence to strict operational procedures is crucial to minimize exposure and ensure a safe laboratory environment.

- Preparation:
 - Read and understand this safety guide thoroughly before handling **10-CI-BBQ**.

- Ensure all necessary PPE is available and in good condition.
- Prepare your workspace in a designated area, preferably within a certified chemical fume hood.
- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of vapor or mist.
 - Use non-sparking tools to prevent ignition.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.
 - Keep away from heat, sparks, and open flames.
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.

Spill Response Protocol

In the event of a spill, follow these steps immediately:

- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation, if safe to do so.
- Protect: Wear the appropriate PPE as outlined above, including respiratory protection.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or earth.
- Collect: Carefully collect the absorbed material into a suitable, closed container for disposal.

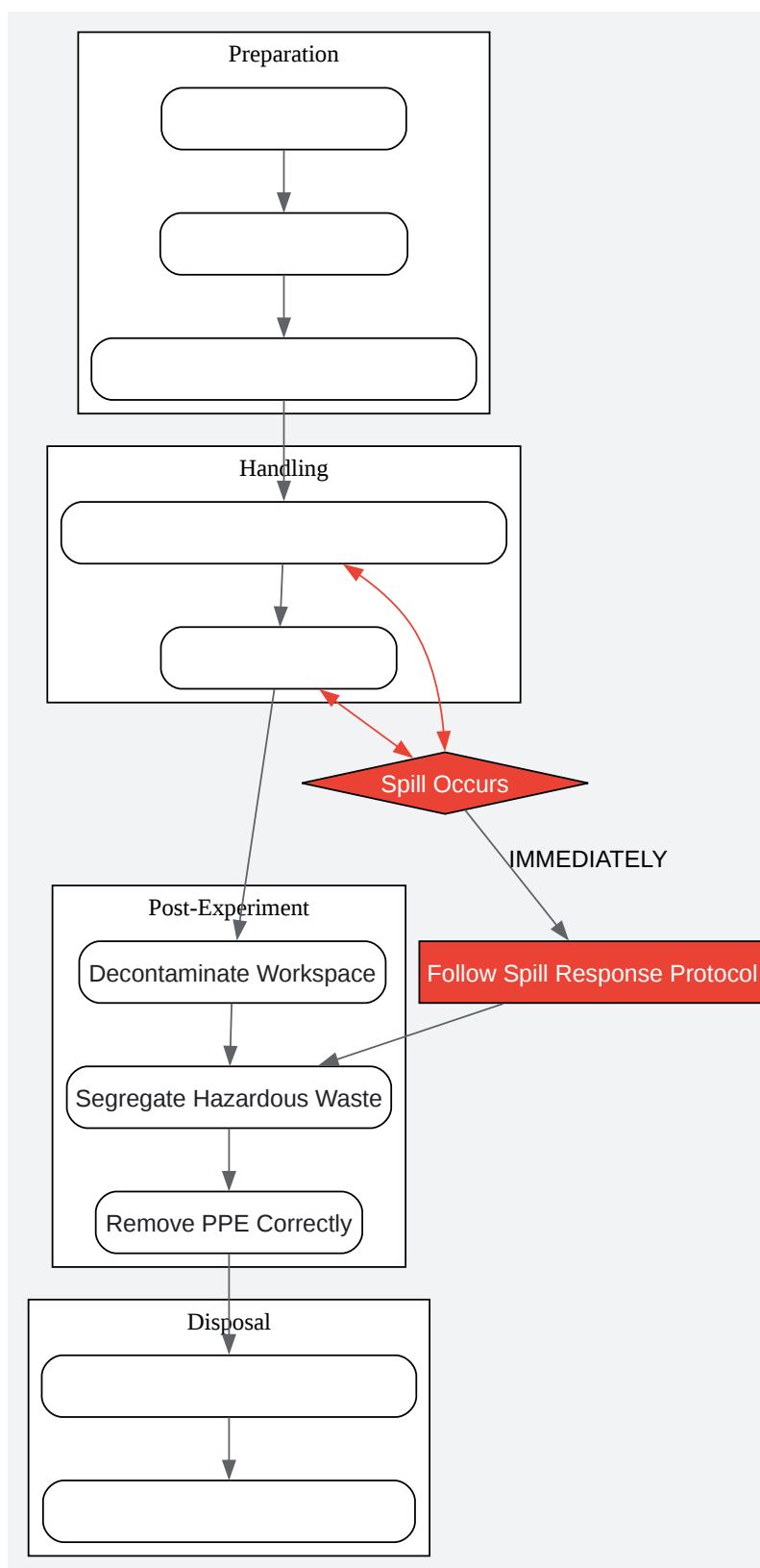
- Clean: Decontaminate the spill area according to your laboratory's standard procedures.
- Prevent Entry into Drains: Do not allow the chemical to enter drains.

Disposal Plan

All waste materials contaminated with **10-CI-BBQ** must be treated as hazardous waste.

- Waste Collection:
 - Collect all contaminated materials (e.g., gloves, absorbent materials, empty containers) in a designated, labeled, and sealed hazardous waste container.
- Disposal:
 - Dispose of the hazardous waste through an authorized waste disposal company.
 - Do not dispose of **10-CI-BBQ** down the drain or in regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal. May cause long-lasting harmful effects to aquatic life.

Experimental Workflow & Safety Procedures



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Caption: Workflow for safely handling **10-CI-BBQ**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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